

A Comparative Analysis of the Stability of Pigment Red 4 and Carmine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Two Common Red Pigments

In the selection of colorants for pharmaceutical, cosmetic, and research applications, the stability of a pigment is a critical determinant of product integrity and shelf-life. This guide provides a comparative analysis of the stability of two widely used red pigments: **Pigment Red 4**, a synthetic monoazo pigment, and carmine, a natural colorant derived from the cochineal insect. This analysis is based on a review of available experimental data on their performance under various environmental stressors, including light, heat, and pH.

Chemical and Physical Properties

A fundamental understanding of the chemical nature of **Pigment Red 4** and carmine is essential for interpreting their stability profiles.

| Property | Pigment Red 4 | Carmine |
|------------------|---|---|
| C.I. Name | Pigment Red 4 | Natural Red 4 |
| C.I. Number | 12085[1][2][3] | 75470[4] |
| Chemical Class | Monoazo[3][5] | Anthraquinone[4] |
| Chemical Formula | <chem>C16H10ClN3O3</chem> [2][6] | <chem>C44H37AlCaO27 · 3H2O</chem> (representative) |
| Molecular Weight | 327.72 g/mol [2][6] | ~1118.85 g/mol (representative) |
| Origin | Synthetic[5] | Natural (from <i>Dactylopius coccus</i> insects)[7] |
| Solubility | Insoluble in water; slightly soluble in ethanol, acetone, and benzene.[2] | Insoluble in water below pH 11.[4] |

Comparative Stability Data

The following table summarizes the available quantitative and qualitative data on the stability of **Pigment Red 4** and carmine under different conditions. It is important to note that a direct comparison is challenging due to the varied testing conditions and metrics reported in the literature.

| Stability Parameter | Pigment Red 4 | Carmine |
|---------------------|--|---|
| Light Fastness | Good (Blue Wool Scale: 6-7). [1] Some sources indicate darkening upon exposure. | Generally good, but can be fugitive, especially in aqueous solutions.[4][8] Stability is dependent on the binding medium.[4] |
| Heat Resistance | Stable up to 140-180°C.[1][3] Some sources indicate poor heat resistance.[2] | Excellent heat stability.[8][9] |
| pH Stability | Good resistance to both acid and alkali (rated 4-5 on a scale of 1-5).[1] | Highly pH-dependent. Stable in acidic to neutral pH; precipitates and loses color in highly acidic conditions and can shift hue in alkaline conditions.[10][11] |
| Oxidation Stability | Data not readily available. | Generally good. |
| Solvent Resistance | Varies depending on the solvent. Generally good in water, with lower resistance to some organic solvents.[1] | Insoluble in most organic solvents. |

Experimental Protocols

To provide a framework for the objective comparison of pigment stability, the following are detailed methodologies for key experiments, based on internationally recognized standards.

Light Fastness Testing

Objective: To determine the resistance of the pigments to the fading effect of light.

Methodology (based on ISO 105-B02):[12][13][14]

- Sample Preparation: Prepare dispersions of **Pigment Red 4** and carmine in a suitable medium (e.g., a clear binder or solvent). Apply a uniform film of each dispersion onto a

standardized substrate.

- Blue Wool Scale: Mount the prepared samples alongside a set of Blue Wool standards (ranging from 1 to 8, with 8 being the most lightfast) on a sample holder.[14][15]
- Exposure: Place the sample holder in a xenon arc fading lamp apparatus. The apparatus should be set to simulate natural daylight (D65) through a window glass filter.[13][15]
- Evaluation: Periodically inspect the samples and the Blue Wool standards. The light fastness rating is determined by identifying which Blue Wool standard shows a similar degree of fading to the test sample.[12]
- Quantitative Assessment: For a more precise measurement, use a spectrophotometer to measure the color coordinates (CIELAB Lab) *of the samples before and after exposure*.[16] [17] The color difference (ΔE) can then be calculated using the ASTM D2244 standard.[16] [18]

Heat Stability Testing

Objective: To evaluate the color stability of the pigments when subjected to elevated temperatures.

Methodology (based on ISO 787-21):[19][20]

- Sample Preparation: Prepare dispersions of **Pigment Red 4** and carmine in a heat-stable medium (e.g., a stoving enamel).
- Application: Apply a uniform film of each dispersion onto heat-resistant panels.
- Heating: Place the coated panels in a calibrated oven at a series of specified temperatures (e.g., 120°C, 140°C, 160°C, 180°C) for a fixed duration (e.g., 30 minutes).
- Evaluation: After cooling, visually compare the color of the heated panels to an unheated control panel.
- Quantitative Assessment: Measure the CIELAB Lab* values of the panels before and after heating using a spectrophotometer. Calculate the color difference (ΔE^*) to quantify the change in color.[16][17]

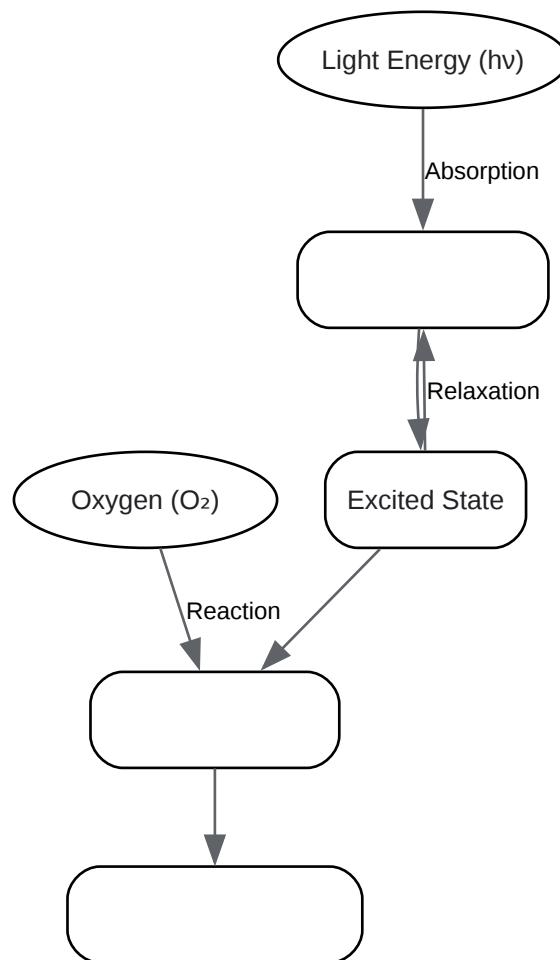
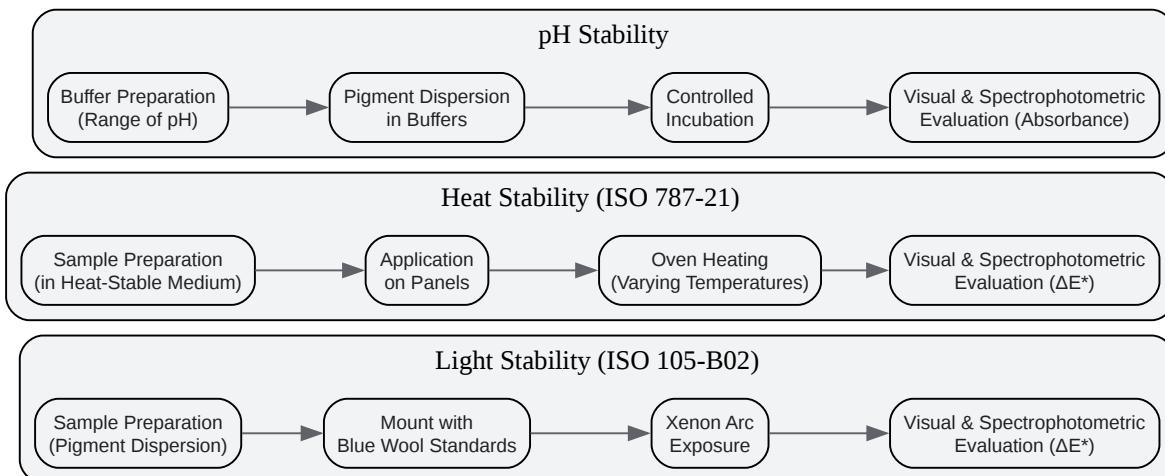
pH Stability Testing

Objective: To assess the color stability of the pigments across a range of pH values.

Methodology:

- Buffer Preparation: Prepare a series of buffer solutions with a range of pH values (e.g., pH 2, 4, 6, 8, 10).
- Pigment Dispersion: Disperse a standardized amount of **Pigment Red 4** and carmine into each buffer solution.
- Incubation: Store the dispersions in a controlled environment (e.g., protected from light at a constant temperature) for a specified period.
- Evaluation: Visually observe any changes in color or precipitation.
- Quantitative Assessment: Measure the absorbance spectrum of each dispersion using a UV-Vis spectrophotometer at regular intervals. Changes in the maximum absorbance wavelength (λ_{max}) and absorbance intensity can be used to quantify color changes. For opaque dispersions, a colorimeter can be used to measure CIELAB Lab* values.

Visualization of Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pigment Red 4 - SY Chemical Co., Ltd. [sypigment.com]
- 2. medkoo.com [medkoo.com]
- 3. Pigment Red 4 for Industry – Reliable Supplier | Fineland Chem [finelandchem.com]
- 4. Carmine - Wikipedia [en.wikipedia.org]
- 5. specialchem.com [specialchem.com]
- 6. chemimpex.com [chemimpex.com]
- 7. specialchem.com [specialchem.com]
- 8. na.sensientfoodcolors.com [na.sensientfoodcolors.com]
- 9. Carmine (C.I. 75470) (Technical Grade) | CymitQuimica [cymitquimica.com]
- 10. imbarex.com [imbarex.com]
- 11. learn.ddwcolor.com [learn.ddwcolor.com]
- 12. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 13. ISO 105-B02 | Q-Lab [q-lab.com]
- 14. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 15. atlas-mts.com.br [atlas-mts.com.br]
- 16. micomlab.com [micomlab.com]
- 17. ASTM D2244 - Calculation of Color Tolerances - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 18. store.astm.org [store.astm.org]
- 19. Standard - General methods of test for pigments and extenders - Part 21: Comparison of heat stability of pigments using a stoving medium (ISO 787-21:1979) SS-EN ISO 787-21:2017 - Swedish Institute for Standards, SIS [hub.sis.se]
- 20. standards.iteh.ai [standards.iteh.ai]

- To cite this document: BenchChem. [A Comparative Analysis of the Stability of Pigment Red 4 and Carmine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1669069#comparative-analysis-of-the-stability-of-pigment-red-4-and-carmine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com